

# "physical and chemical properties of Bromine trichloride"

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## Compound of Interest

Compound Name: Bromine trichloride

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An In-depth Technical Guide to the Physical and Chemical Properties of **Bromine Trichloride**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bromine trichloride** ( $\text{BrCl}_3$ ) is an interhalogen compound composed of one bromine atom covalently bonded to three chlorine atoms. As with other interhalogens, it is a highly reactive and strong oxidizing agent. Its distinct molecular structure and polarity make it a subject of interest in synthetic chemistry. This guide provides a comprehensive overview of its known physical and chemical properties, synthesis, and characterization methodologies, compiled from computational and experimental data.

## Physical Properties

The physical characteristics of **Bromine trichloride** are determined by its molecular weight, structure, and the nature of the Br-Cl bond. It is generally described as a yellow-brown liquid at room temperature with a pungent, irritating odor[1]. The molecule adopts a T-shaped geometry due to the presence of two lone pairs of electrons on the central bromine atom, which results in a net dipole moment, rendering the molecule polar[2][3][4].

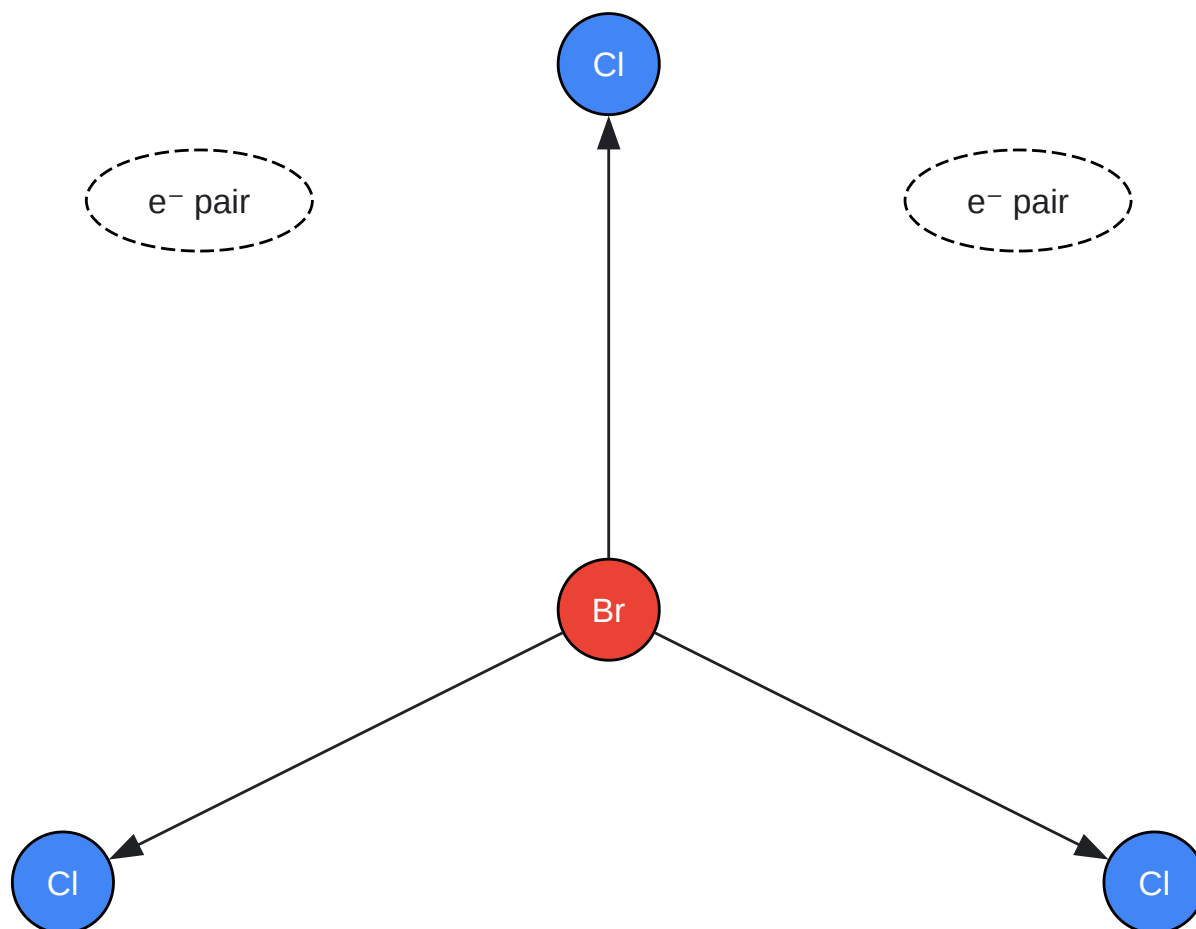
## Data Summary: Physical Characteristics

The quantitative physical properties of **Bromine trichloride** are summarized in the table below.

Property	Value	Reference
Molecular Formula	BrCl <sub>3</sub>	[2][5]
Molecular Weight	186.26 g/mol	[1][2][5]
Molecular Geometry	T-shaped	[2][4]
Polarity	Polar	[3]
Br-Cl Bond Length	2.13 Å (Experimental)	[2]
Cl-Br-Cl Bond Angle	107.7° (Experimental)	[2]
XLogP3-AA	3.4	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	0	[5]

## Molecular Geometry and Polarity

The molecular geometry of BrCl<sub>3</sub> is a direct consequence of the Valence Shell Electron Pair Repulsion (VSEPR) theory. The central bromine atom has five electron domains: three bonding pairs with chlorine and two non-bonding lone pairs. To minimize repulsion, these domains arrange in a trigonal bipyramidal electron geometry. The two lone pairs occupy equatorial positions, forcing the three chlorine atoms into a "T" shape[2][4]. This asymmetrical arrangement of polar Br-Cl bonds, arising from the difference in electronegativity between bromine (2.96) and chlorine (3.16), results in a net molecular dipole moment, making BrCl<sub>3</sub> a polar molecule[3].



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Caption: T-shaped molecular geometry of **Bromine trichloride** ( $\text{BrCl}_3$ ).

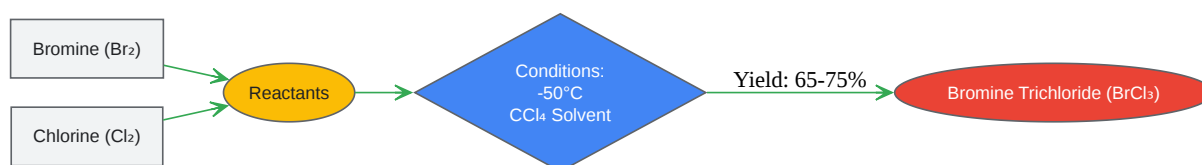
## Chemical Properties and Reactivity

**Bromine trichloride** is a potent oxidizing agent and participates readily in halogen-exchange reactions[2]. Its reactivity is a key feature, making it useful in specific synthetic applications but also requiring careful handling.

- **Oxidizing Agent:** Like many interhalogens,  $\text{BrCl}_3$  acts as a strong oxidizing agent[1][2]. Chlorine is more electronegative than bromine, leading to a partial positive charge on the bromine atom, which facilitates its role as an electron acceptor.
- **Reactions with Ions:** It is known to react with bromite ( $\text{BrO}_2^-$ ) and chlorite ( $\text{ClO}_2^-$ ) ions in solution. These reactions proceed via a bromine cation ( $\text{Br}^+$ ) transfer mechanism[6].
- **Halogenation:** The compound can be used in halogenation reactions, although its high reactivity can sometimes lead to non-selective reactions or decomposition of organic substrates[2].

## Synthesis and Experimental Protocols

The primary synthesis of **Bromine trichloride** involves the direct reaction of molecular bromine ( $\text{Br}_2$ ) and chlorine ( $\text{Cl}_2$ ).



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Caption: Synthetic pathway for **Bromine trichloride**.

## Experimental Protocol: Synthesis from Elemental Halogens

This protocol is a representative methodology based on reported reaction conditions[2]. All operations must be conducted in a well-ventilated fume hood using appropriate personal protective equipment due to the hazardous nature of halogens.

- **Apparatus Setup:** A three-necked flask equipped with a mechanical stirrer, a gas inlet, and a low-temperature thermometer is assembled. The system must be thoroughly dried and purged with an inert gas (e.g., argon or nitrogen) to exclude moisture.

- **Solvent and Reactant Preparation:** The reaction flask is charged with carbon tetrachloride ( $\text{CCl}_4$ ) and cooled to a stable temperature of  $-50^\circ\text{C}$  using a suitable cooling bath (e.g., a dry ice/acetone slush).
- **Addition of Bromine:** A stoichiometric amount of liquid bromine ( $\text{Br}_2$ ) is slowly added to the cooled solvent with vigorous stirring.
- **Addition of Chlorine:** Gaseous chlorine ( $\text{Cl}_2$ ) is bubbled through the solution at a controlled rate. The stoichiometry should be carefully monitored to ensure a molar ratio of 1:3 ( $\text{Br}_2:\text{Cl}_2$ ). The temperature must be maintained at  $-50^\circ\text{C}$  throughout the addition.
- **Reaction and Monitoring:** The reaction mixture is stirred at  $-50^\circ\text{C}$  for a specified period. The progress of the reaction can be monitored by observing the color change of the solution.
- **Workup and Isolation:** Upon completion, any excess dissolved chlorine is removed by purging with inert gas. The resulting product, **Bromine trichloride**, is maintained at low temperature as it is unstable. Further purification is typically challenging due to its reactivity and thermal instability.

## Characterization and Analysis

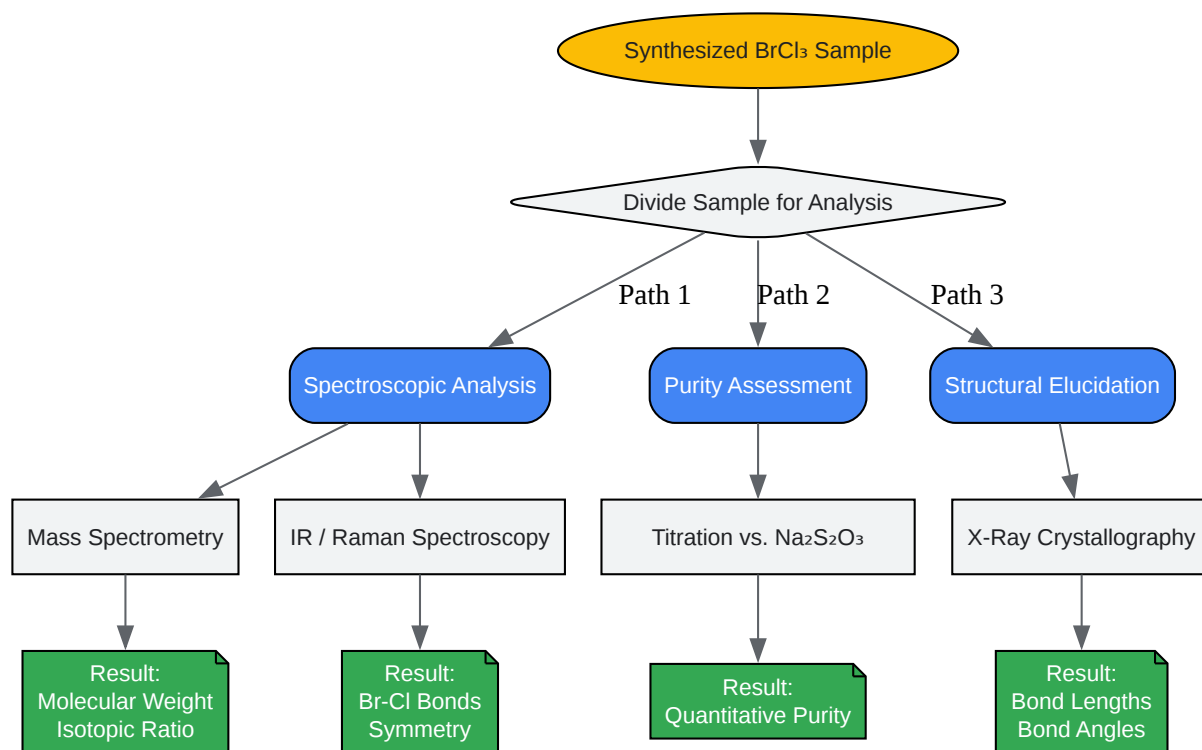
The structural integrity and purity of a  $\text{BrCl}_3$  sample are confirmed using a combination of spectroscopic and analytical techniques[2].

## Data Summary: Spectroscopic and Analytical Data

Technique	Observation	Purpose	Reference
IR/Raman Spectroscopy	Br-Cl stretching modes identified around $450\text{ cm}^{-1}$	Confirms bond symmetry and presence of Br-Cl bonds	<a href="#">[2]</a>
Mass Spectrometry (MS)	Molecular ion peaks at $m/z$ 186 ( $^{35}\text{Cl}$ ) and 188 ( $^{37}\text{Cl}$ )	Verifies molecular weight and isotopic pattern	<a href="#">[2]</a>
X-ray Crystallography	Resolves crystal structure	Determines precise bond angles and lengths	<a href="#">[2]</a>
Titration	Titration against sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ )	Quantifies residual halogens for purity assessment	<a href="#">[2]</a>

## Experimental Workflow for Characterization

The following diagram illustrates a logical workflow for the comprehensive analysis of a newly synthesized batch of **Bromine trichloride**.



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Caption: Experimental workflow for the characterization of  $\text{BrCl}_3$ .

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